

Handling and storage precautions for Ruthenium(III) chloride

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Compound of Interest

Compound Name: Ruthenium(III) chloride

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An In-depth Technical Guide to the Safe Handling and Storage of **Ruthenium(III) Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the necessary precautions for the safe handling and storage of **Ruthenium(III) chloride** (RuCl_3). Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the material for research and development applications.

Hazard Identification and Classification

Ruthenium(III) chloride is a hazardous substance that requires careful handling. It is classified as corrosive and can cause severe skin burns and eye damage.^{[1][2][3]} It is also harmful if swallowed and is toxic to aquatic life with long-lasting effects.^{[1][3]} The anhydrous form is hygroscopic and will absorb moisture from the air.^[4]

GHS Hazard Statements:

- H290: May be corrosive to metals.^[3]
- H302: Harmful if swallowed.^{[1][3]}
- H314: Causes severe skin burns and eye damage.^{[1][2][3]}
- H410 / H411 / H412: Very toxic/toxic/harmful to aquatic life with long lasting effects.^{[1][3]}

- EUH071: Corrosive to the respiratory tract.[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Ruthenium(III) chloride**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or a full face shield.[4][5]	Protects against dust particles and chemical splashes that can cause severe eye damage.[2][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Wear appropriate protective clothing to prevent skin exposure.[4]	Prevents direct contact which can cause severe skin burns and irritation.[2][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4] An acid vapor Type B cartridge/canister is recommended.[5]	Protects against inhalation of dust which is corrosive to the respiratory tract.[3][5]

Engineering Controls

Proper engineering controls are essential to minimize exposure.

Control Measure	Specification	Rationale
Ventilation	Work in a well-ventilated area. Use only under a chemical fume hood.[3][6]	Reduces the concentration of airborne dust and fumes.
Safety Stations	Facilities must be equipped with an eyewash station and a safety shower.[4]	Provides immediate decontamination in case of accidental exposure.

Handling and Storage Protocols

Safe Handling Procedures

- General Handling: Do not handle until all safety precautions have been read and understood.
[7] Avoid contact with skin, eyes, and clothing.[7] Do not breathe dust.[3][7]
- Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.
- Container Management: Handle and open containers with care.[1][2] Keep containers tightly closed when not in use.[4][7]

Storage Conditions

Ruthenium(III) chloride requires specific storage conditions to ensure its stability and prevent hazardous situations.

Parameter	Requirement	Rationale
Temperature	Store in a cool, dry place.[1][2] [7] Recommended storage temperature: 15–25 °C.[2] One source recommends a -70°C freezer for the hydrate form.	Prevents degradation and reaction with moisture.
Atmosphere	Store under an inert atmosphere for the anhydrous form.[3]	The anhydrous form is hygroscopic and reacts with moisture.[4]
Container	Store in original, tightly sealed containers.[5] Glass or plastic pails are suitable.[5] DO NOT use aluminum or galvanized containers.[5]	Prevents corrosion and contamination.
Location	Store in a corrosives area away from incompatible substances.[3][4][7]	Prevents hazardous chemical reactions.

Incompatible Materials

- Metals (can be corrosive).[3]
- Strong reducing agents.[3]
- Zinc.[4]
- Hydrazine.[5]
- Iron pentacarbonyl.[5]
- Strong oxidizers and strong alkalis.[8]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3][7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[7]
Skin Contact	Take off immediately all contaminated clothing. [1] Rinse skin with water or shower.[1] Wash with soap and water.[7] Seek immediate medical attention as corrosive injuries can be hard to cure.[2]
Ingestion	Rinse mouth.[7] Do NOT induce vomiting.[1][3] [7] Drink plenty of water (two glasses at most). Seek immediate medical attention.[7]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, administer artificial respiration.[7] Seek immediate medical attention.[7]

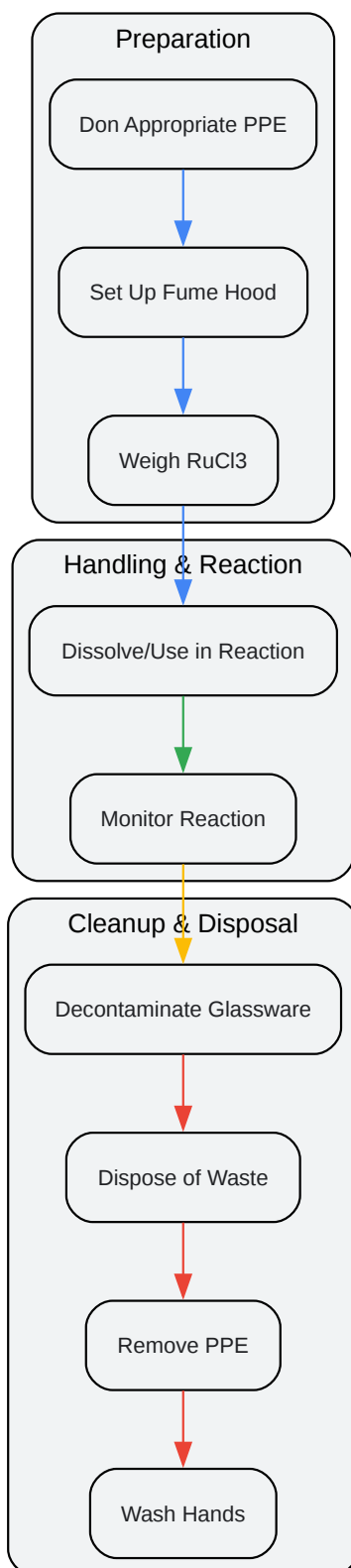
Accidental Release Measures (Spill Cleanup)

- Evacuate: Clear the area of all personnel and move upwind.[5]
- Ventilate: Ensure the area is well-ventilated.[7]
- Control Ignition Sources: Eliminate all ignition sources (no smoking, flares, sparks, or flames).[7]
- Personal Protection: Wear appropriate respiratory protective equipment and chemical-resistant clothing during clean-up.[7]
- Containment: Contain the spillage. Do not let the product enter drains.
- Cleanup: Collect the spill with an electrically protected vacuum cleaner or by wet brushing and place it in a suitable, labeled container for disposal.[5][7] Avoid generating dust.[5]

- Decontamination: Clean the affected area thoroughly.

Experimental Workflow Visualization

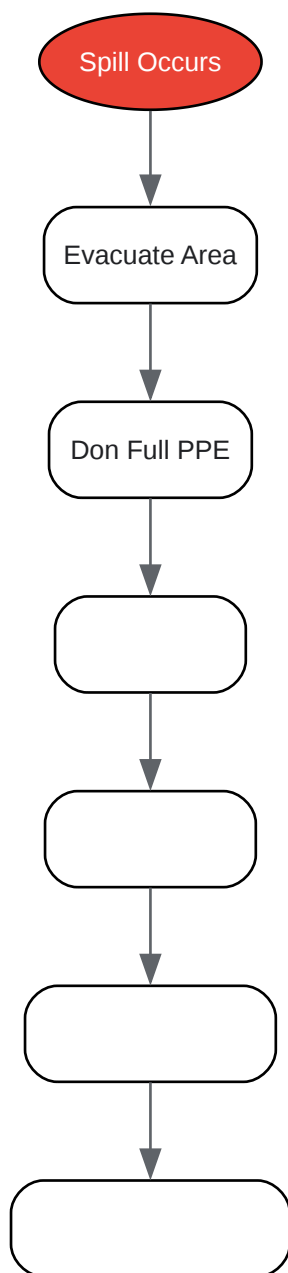
The following diagram illustrates a generalized workflow for handling **Ruthenium(III) chloride** in a laboratory setting, from preparation to waste disposal.



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Caption: General laboratory workflow for **Ruthenium(III) chloride**.

The following diagram illustrates the logical steps for responding to an accidental spill of **Ruthenium(III) chloride**.



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Caption: Emergency response workflow for a chemical spill.

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